

# nedocromil versus placebo controlled studies

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## Compound Focus: Nedocromil

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## Nedocromil Sodium vs. Placebo in Asthma

The following table summarizes the key findings from clinical trials investigating **nedocromil** sodium for asthma treatment.

Study Focus & Design	Patient Population	Treatment Regimen	Key Efficacy Findings vs. Placebo	Safety & Tolerability
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| **General Asthma Efficacy** [1] 8-week, randomized, double-blind, placebo-controlled. Cromolyn sodium as active control. | Patients with mild-to-moderate, primarily allergic asthma. | **Nedocromil** Sodium: 4 mg, four times daily. | • **Significant improvement** in all asthma symptom indexes. • **Significant improvement** in pulmonary function measures. • **Significant reduction** in reliance on bronchodilators. | No differences observed among **nedocromil** sodium, cromolyn sodium, and placebo for adverse events. | | **Anti-inflammatory Effect in Asthma** [2] 8-week, randomized, double-blind, placebo-controlled. | Children (aged 9-16) with moderate atopic asthma, allergic to dust mite. | **Nedocromil** Sodium: 2 puffs, twice daily (0.002 g/puff). | • **Significant improvement** in clinical parameters (asthma symptom score, FEV1). • **Significant decrease** in serum levels of inflammatory markers (ECP, sIL-2R, IL-4, sICAM, IgE). | Effective anti-inflammatory treatment with very mild side-effects. | | **Cough Symptom in Asthma** [3] Meta-analysis of controlled studies. | 4,723 patients with asthma. | **Nedocromil** Sodium: 8 mg twice daily or 16 mg four times daily. | • **Significant reduction in cough** when added to bronchodilators alone or to bronchodilators and inhaled corticosteroids. | Information not specified in the provided excerpt. |

# Nedocromil Sodium vs. Placebo in Allergic Conjunctivitis

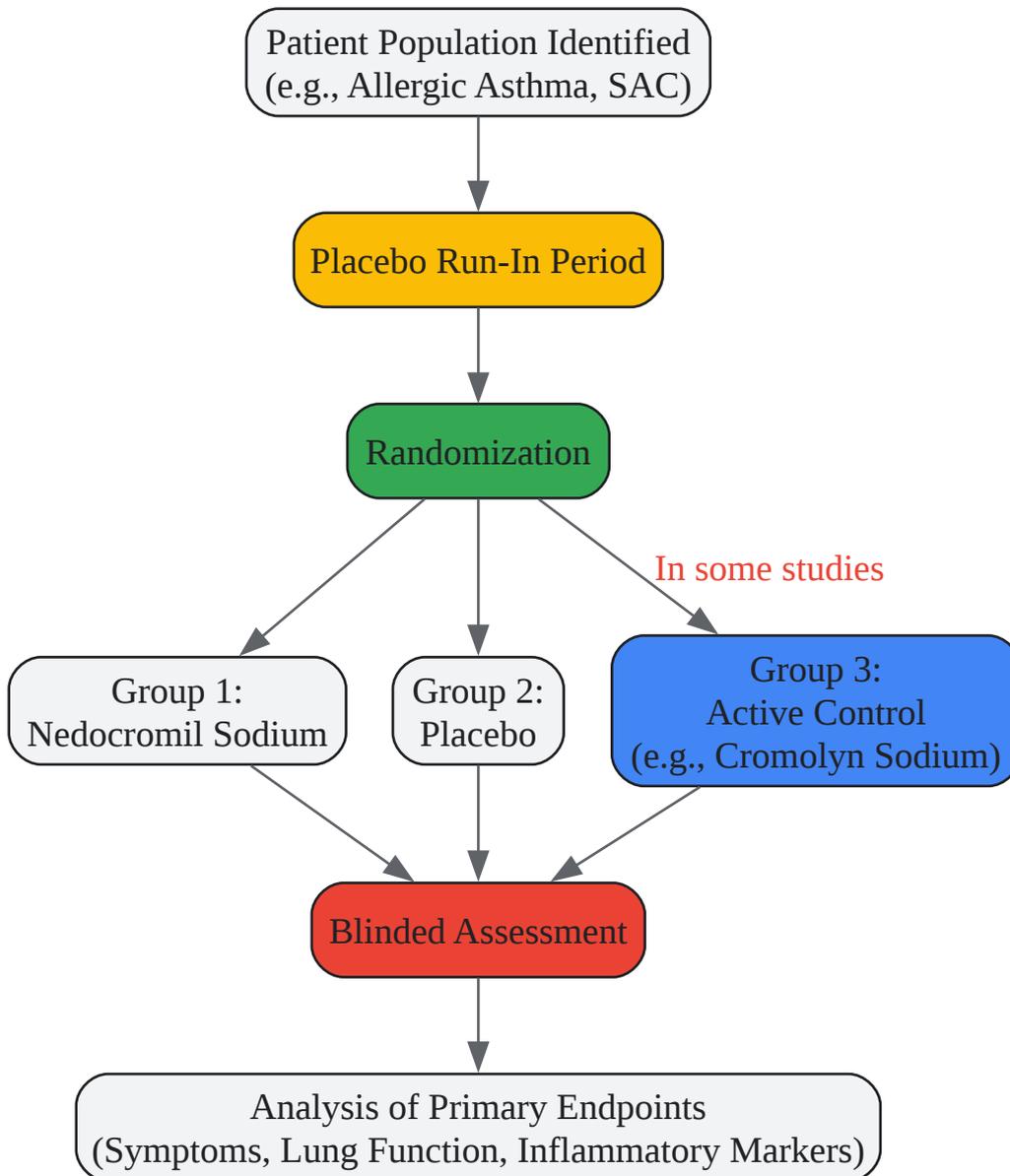
One key study compared **nedocromil** sodium eye drops to an active control and placebo.

Study Focus & Design	Patient Population	Treatment Regimen	Key Efficacy Findings vs. Placebo	Safety & Tolerability
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| **Seasonal Allergic Conjunctivitis** [4] 4-week, multicenter, double-blind, double-dummy, placebo-controlled. | Participants with a history of Seasonal Allergic Conjunctivitis (SAC) during birch pollen season. | **Nedocromil** Sodium: 2% eye drops, twice daily. Sodium Cromoglycate: 2% eye drops, four times daily. | • **Significant control of itching** (patient diaries). • Improvement in clinical assessments, with **significant changes in photophobia and grittiness**. | • Unusual symptoms most common with **nedocromil** sodium (27 patients vs. 15 for placebo). • No serious adverse events. |

## Experimental Protocol Overview

The clinical trials cited shared a robust and standardized methodology to ensure reliable results. The workflow below illustrates the general design of these studies.



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The key methodological components were:

- **Double-Blind Design:** Neither the participants nor the investigators knew which treatment was being administered, preventing bias in reporting and assessing outcomes [4] [2] [1].
- **Placebo Control:** The use of a placebo group is the gold standard for distinguishing the specific pharmacological effect of a drug from the natural history of the disease, regression to the mean, and the psychological effects of receiving treatment [5] [6].
- **Randomization:** Participants were randomly allocated to treatment groups to ensure that the groups were comparable and that any differences in outcomes could be attributed to the treatment [2].

- **Placebo Run-In Period:** Some studies included a baseline period where all patients received a placebo. This served to wash out the effects of previous medications and identify patients who were highly responsive to placebo [7] [5].

## Mechanism of Action and Rationale for Placebo

**Nedocromil** sodium is classified as a non-steroidal anti-inflammatory agent [1]. Its primary mechanism involves modulating the activity of various inflammatory cells.

- **Immunopharmacological Actions: Nedocromil** sodium exhibits a wide range of anti-inflammatory actions. It is particularly effective at preventing the release of preformed and newly generated mediators (such as histamine, leukotrienes, and prostaglandins) from mast cells, especially the mucosal type found in the airways and eyes [8]. It is also effective against bronchoconstriction triggered by certain neural mechanisms [3].
- **Scientific and Ethical Rationale for Placebo:** In the phase of clinical development when these studies were conducted, placebo-controlled trials were considered the most scientifically sound method to prove a drug's efficacy [5] [9]. The use of a placebo was justified when no severe risk was expected from short-term withholding of standard therapy, and when patients continued to receive their baseline care (e.g., bronchodilators in asthma studies) [7] [9]. This design allowed researchers to conclusively attribute observed improvements to **nedocromil** sodium itself.

The evidence from these clinical trials consistently demonstrates that **nedocromil** sodium is more effective than a placebo in controlling symptoms and improving objective measures of disease in both asthma and allergic conjunctivitis.

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